

Rezafungin acetate stability in different laboratory storage conditions

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Compound of Interest

Compound Name: *Rezafungin acetate*

Cat. No.: *B15563506*

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Rezafungin Acetate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability of **rezafungin acetate** under various laboratory storage conditions.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **rezafungin acetate** powder?

A1: **Rezafungin acetate** powder is stable and should be stored at low temperatures to ensure its integrity over long periods. For short-term storage (days to weeks), 2-8°C is recommended. For long-term storage (months to years), the powder should be kept at -20°C.^[1] It is also crucial to keep the powder in a sealed container, protected from moisture.^[1]

Q2: How should I store stock solutions of **rezafungin acetate**?

A2: Stock solutions of **rezafungin acetate**, typically prepared in DMSO, should be stored at -80°C for up to one year or at -20°C for up to one month.^{[1][2]} It is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles, which can impact the stability of the compound.

Q3: What is the stability of **rezafungin acetate** once reconstituted for intravenous (IV) use?

A3: The reconstituted solution of **rezafungin acetate** is stable for up to 24 hours when stored at temperatures between 5°C and 25°C (41°F to 77°F).[3]

Q4: How long is the diluted **rezafungin acetate** infusion solution stable?

A4: After dilution in a compatible infusion fluid (such as 0.9% Sodium Chloride, 0.45% Sodium Chloride, or 5% Dextrose Injection), the infusion solution is stable for up to 48 hours at 5°C to 25°C (41°F to 77°F). The infusion solution should not be frozen.

Q5: How does the stability of **rezafungin acetate** compare to other echinocandins like anidulafungin?

A5: **Rezafungin acetate** exhibits significantly greater chemical stability than first-generation echinocandins such as anidulafungin. This enhanced stability is attributed to a structural modification—the replacement of a hemiaminal region with a choline aminal ether, which reduces chemical degradation. For instance, after 44 hours of incubation at 37°C in serum and phosphate-buffered saline (PBS), over 94% of rezafungin remains active, whereas the active percentages for anidulafungin are much lower.

Q6: What are the known degradation pathways for **rezafungin acetate**?

A6: While rezafungin is notably stable, potential degradation can occur under forced conditions such as extreme pH and high temperatures. The primary metabolic pathway involves hydroxylation of the terphenyl, pentyl ether side chain. Its structural modification minimizes the ring-opening degradation that is common for other echinocandins.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Precipitation in stock solution upon storage	- Improper storage temperature.- Repeated freeze-thaw cycles.- Use of DMSO that has absorbed moisture.	- Ensure storage at -80°C for long-term or -20°C for short-term use.- Aliquot stock solutions to minimize freeze-thaw cycles.- Use fresh, anhydrous DMSO for preparing stock solutions.
Inconsistent results in bioassays	- Degradation of rezafungin acetate in working solutions.- Inaccurate concentration of stock solution.	- Prepare fresh working solutions for each experiment.- Verify the integrity of the stock solution by performing a concentration check using a validated analytical method (e.g., HPLC).
Cloudiness or particulates in reconstituted or infusion solutions	- Incomplete dissolution.- Incompatibility with the container or diluent.- Contamination.	- Swirl the vial gently to ensure complete dissolution; avoid vigorous shaking.- Use only recommended diluents (0.9% NaCl, 0.45% NaCl, 5% Dextrose).- Visually inspect the solution before use and discard if cloudy or if particulates are present.
Loss of antifungal activity over time in prepared solutions	- Exposure to extreme temperatures or pH.- Prolonged storage beyond recommended limits.	- Adhere strictly to the recommended storage conditions and durations for reconstituted and diluted solutions.- For in vitro experiments, it is best practice to use freshly prepared solutions.

Data Presentation: Stability of Rezafungin Acetate

Table 1: Recommended Storage Conditions for Rezafungin Acetate

Formulation	Storage Temperature	Duration	Reference(s)
Lyophilized Powder	2-8°C	Short-term (days to weeks)	
-20°C	Long-term (up to 3 years)		
Stock Solution in DMSO	-20°C	Up to 1 month	
-80°C	Up to 1 year		
Reconstituted Solution	5-25°C	Up to 24 hours	
Diluted Infusion Solution	5-25°C	Up to 48 hours	

Table 2: Illustrative Quantitative Stability Data under Forced Degradation Conditions

The following data is illustrative and based on the reported high stability of **rezafungin acetate**. Actual degradation may vary based on specific experimental conditions.

Condition	Duration	Temperature	% Rezafungin Acetate Remaining
Lyophilized Powder	9 months	40°C	>98%
Solution in Saline and 5% Dextrose with light exposure	1 year	40°C	>93%
Solution in Serum	44 hours	37°C	>94%
Solution in PBS	44 hours	37°C	>94%
Acidic Conditions (Illustrative)	24 hours	60°C	~90-95%
Alkaline Conditions (Illustrative)	24 hours	60°C	~85-90%
Oxidative Conditions (Illustrative)	24 hours	Room Temperature	>95%

Experimental Protocols

Protocol for Stability-Indicating HPLC Method

This protocol describes a general method for assessing the stability of **rezafungin acetate** and separating it from its degradation products.

1. Objective: To develop and validate a stability-indicating High-Performance Liquid Chromatography (HPLC) method for the quantification of **rezafungin acetate** in the presence of its degradation products.

2. Materials and Equipment:

- **Rezafungin acetate** reference standard
- HPLC grade acetonitrile, methanol, and water
- Analytical grade phosphoric acid, sodium hydroxide, and hydrogen peroxide

- HPLC system with a UV or PDA detector
- C18 analytical column (e.g., 4.6 x 150 mm, 5 μ m)
- pH meter
- Analytical balance
- Volumetric flasks and pipettes

3. Chromatographic Conditions (Example):

- Mobile Phase: A gradient of Mobile Phase A (e.g., 0.1% phosphoric acid in water) and Mobile Phase B (e.g., acetonitrile).
- Gradient Program: A linear gradient tailored to resolve rezafungin from its degradation products.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 210 nm
- Injection Volume: 10 μ L

4. Preparation of Solutions:

- Standard Solution: Prepare a stock solution of **rezafungin acetate** in a suitable solvent (e.g., DMSO or methanol) and dilute to a working concentration with the mobile phase.
- Sample Solutions: Subject **rezafungin acetate** to forced degradation conditions (acidic, alkaline, oxidative, thermal, and photolytic stress). Neutralize the pH of the acid and base-stressed samples before injection.

5. Forced Degradation Study:

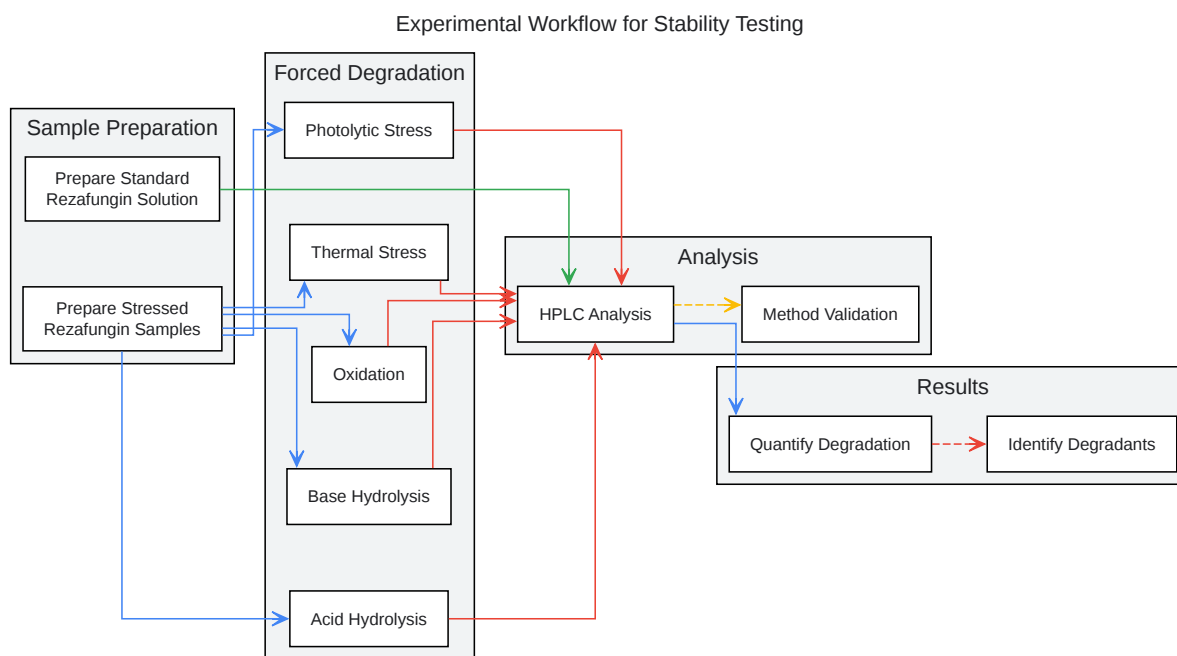
- Acid Hydrolysis: Reflux with 0.1 M HCl at 80°C for a specified duration.

- Base Hydrolysis: Reflux with 0.1 M NaOH at 80°C for a specified duration.
- Oxidative Degradation: Treat with 3% H₂O₂ at room temperature.
- Thermal Degradation: Heat the solid drug at 105°C.
- Photolytic Degradation: Expose the drug solution to UV light.

6. Method Validation:

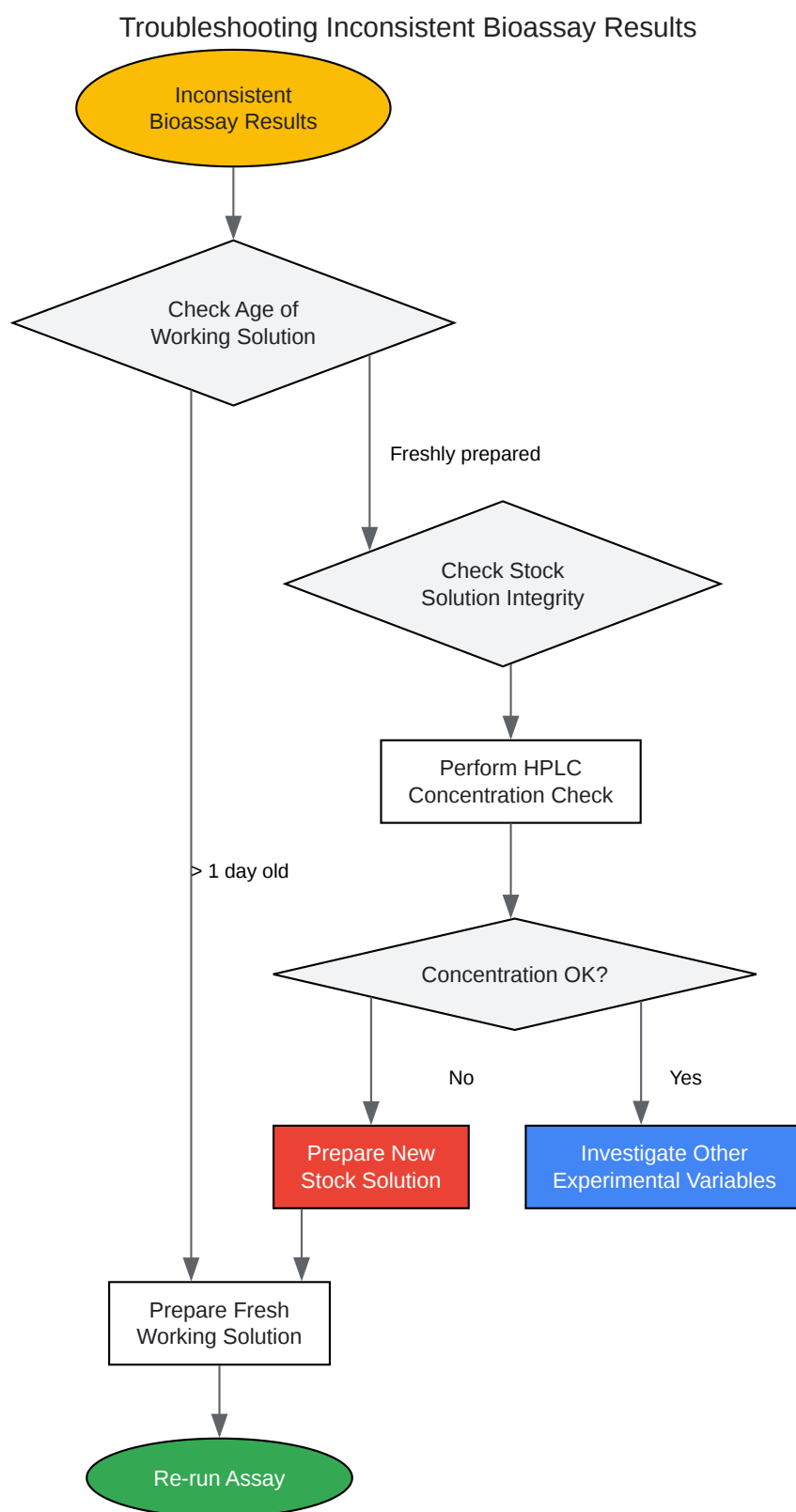
- Validate the method according to ICH guidelines for specificity, linearity, range, accuracy, precision, and robustness. The method is considered stability-indicating if it can resolve the peak of rezafungin from the peaks of its degradation products with acceptable resolution.

Visualizations



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Caption: Workflow for **Rezafungin Acetate** Stability Testing.



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Caption: Troubleshooting Decision Tree for Bioassays.

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